

discovery and development of Fluacrypyrim

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Compound Focus: Fluacrypyrim

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Chemical Profile and Mechanism of Action

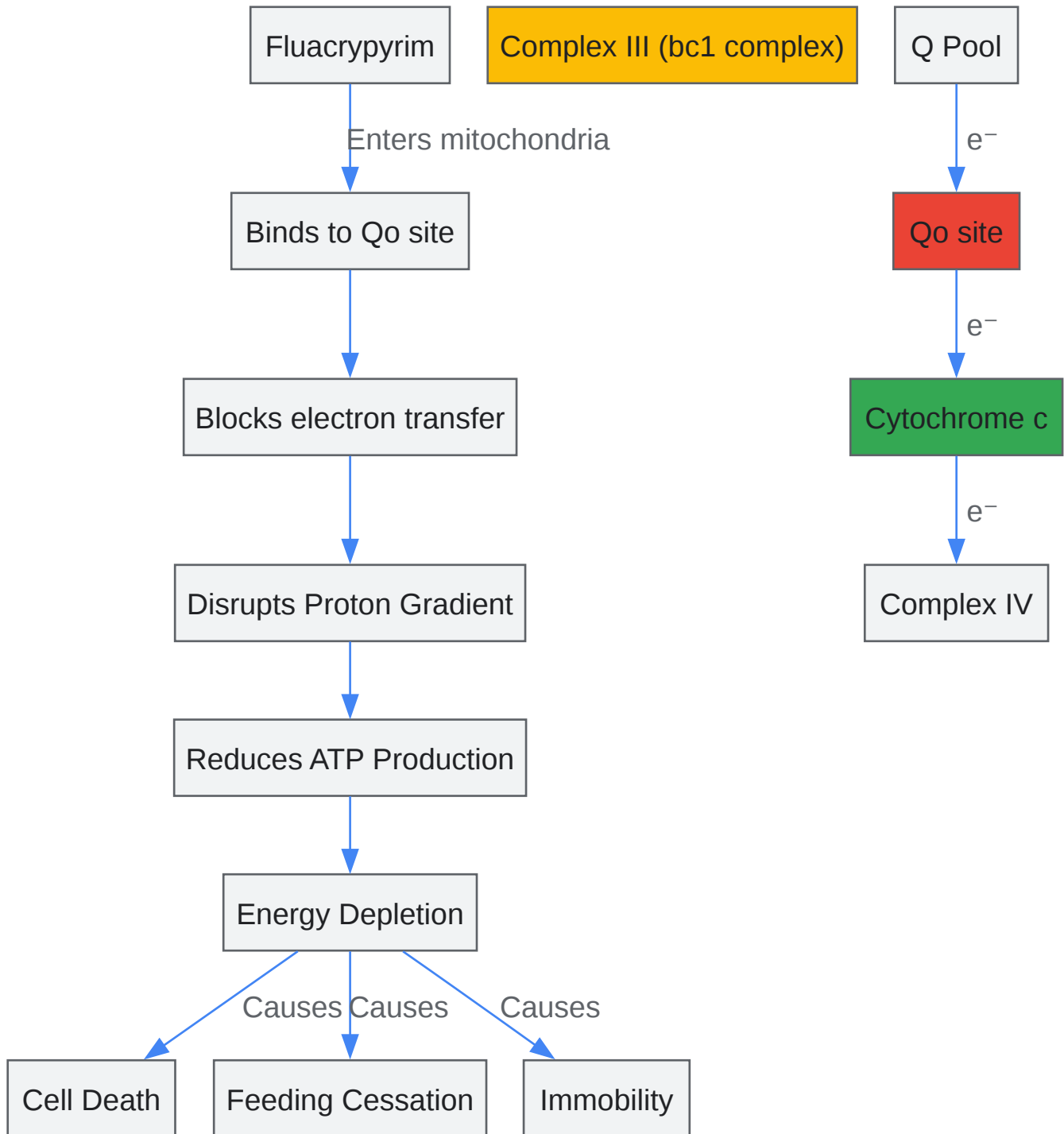
Fluacrypyrim is a **methoxyacrylate strobilurin** analog effective against various spider mites on fruit and vegetable crops [1]. Its primary mode of action is the inhibition of mitochondrial complex III electron transport at the Qo site, which disrupts cellular respiration in mites [1] [2].

The table below summarizes its core technical characteristics:

Property	Description / Value
IUPAC Name	Methyl (E)-2-{ α -[2-isopropoxy-6-(trifluoromethyl)pyrimidin-4-yloxy]-o-tolyl}-3-methoxyacrylate [1]
Chemical Formula	C ₂₀ H ₂₁ F ₃ N ₂ O ₅ [1]
Mode of Action	Mitochondrial complex III electron transport inhibitor (at Qo site) [1]
IRAC MoA Classification	20C [1]
Primary Use	Acaricide / Miticide [1]
Water Solubility	0.344 mg/L (at 20 °C, pH 7) - Low [1]

Property	Description / Value
Log P	4.5 - High [1]

This mechanism of action can be visualized in the following pathway diagram:



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Fluacrypyrim disrupts cellular energy production by inhibiting the mitochondrial electron transport chain at the Qo site of Complex III, leading to acaricidal effects.

Synthesis and Structure-Activity Relationship (SAR)

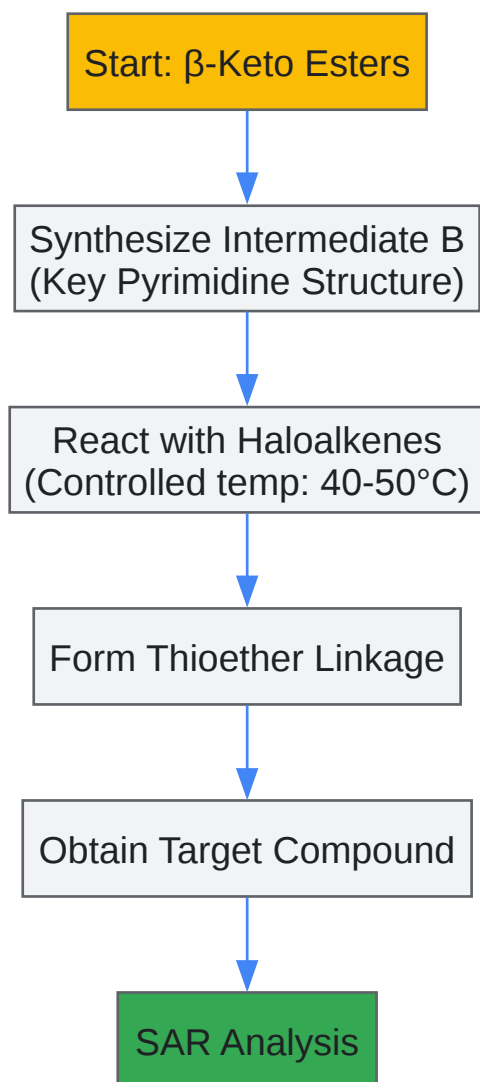
The traditional synthesis of **Fluacrypyrim** has been noted for its long steps and low yield [2]. Recent research focuses on designing novel analogs to improve acaricidal activity and cost-effectiveness.

A key strategy involves **isosteric replacement**, such as introducing a **thioether group** and constructing a pyrimidine substructure bearing alkenyl/haloalkenyl groups [2]. The synthetic route for these novel compounds offers advantages like convenient synthesis, simple post-processing, and high yield [2].

Critical SAR insights from the evaluation of these novel phenyl methoxyacrylate derivatives include [2]:

- The **R1 group** on the pyrimidine ring significantly influences activity; a **CHF₂** group can yield activity comparable to **Fluacrypyrim**'s CF₃ group.
- Modifications at the **R2 position** (e.g., allyl, 3,3-dichloroallyl) can dramatically enhance acaricidal activity.
- Compound **4j**, featuring a 3,3-dichloroallylthio group, demonstrated superior larvicidal and ovicidal activity—approximately twice as effective as **Fluacrypyrim** in greenhouse tests and effective in field trials against *Panonychus citri*.

The workflow for this modern design and synthesis approach is outlined below:



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Modern workflow for synthesizing and evaluating novel strobilurin acaricides, highlighting the key intermediate and controlled reaction step.

Biological Efficacy and Toxicology

Data from both the literature and recent studies provide a comparative view of **Fluacrypyrim**'s profile and the potential of its newer analogs.

Parameter	Fluacrypyrim	Novel Derivative (4j)
Activity against <i>T. cinnabarinus</i> (Larvae/Adults)	Baseline	Nearly 2x higher than Fluacrypyrim [2]
Ovicidal Activity	Baseline	Nearly 2x higher than Fluacrypyrim [2]
Field Efficacy vs. <i>P. citri</i>	Effective	Effective with long-lasting persistence & rapid action [2]
Acute Mammalian Toxicity (LD ₅₀)	Low [1]	Relatively low [2]
Toxicity to Honeybees	Not particularly toxic [1]	Relatively low [2]
Toxicity to Aquatic Species	Moderate to high [1]	Information not specified in sources
Persistence in Aquatic Systems	Can be persistent [1]	Information not specified in sources

Future Research and Development Directions

Fluacrypyrim represents an active area of research in agrochemical discovery. Key future directions include:

- **Optimization of Novel Analogs:** Further development of compounds like **4j**, which demonstrate significantly improved acaricidal activity [2].
- **Resistance Management:** Mitigating resistance development in mite populations, which is a significant challenge due to their short life cycle and high reproduction rate [2].
- **Advanced Detection Methods:** Exploring eco-friendly **biosensors and nanobiosensors** for detecting insecticides like **Fluacrypyrim** in the environment [3].

It is worth noting that, according to the University of Hertfordshire's Pesticide Properties Database, **Fluacrypyrim** is **not approved** under the European Union's EC Regulation 1107/2009 [1].

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